

# A Comprehensive Technical Guide to the Crystal Structure of 4-Nitrophenyl Octyl Ether

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Nitrophenyl octyl ether

Cat. No.: B1583111

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Authored for Researchers, Scientists, and Drug Development Professionals

## Foreword

The precise three-dimensional arrangement of molecules in the solid state is a critical determinant of a compound's physicochemical properties. For professionals in materials science and pharmaceutical development, a deep understanding of crystal structures is not merely academic; it is a foundational pillar for designing materials with tailored functionalities and drugs with optimal bioavailability and stability. This guide provides an in-depth technical exploration of the crystal structure of **4-nitrophenyl octyl ether**, a molecule that serves as an excellent case study in the principles of crystal engineering. We will dissect the synthetic methodologies, the nuances of single-crystal growth, and the intricate details of its solid-state architecture, thereby providing a holistic view for the discerning scientist.

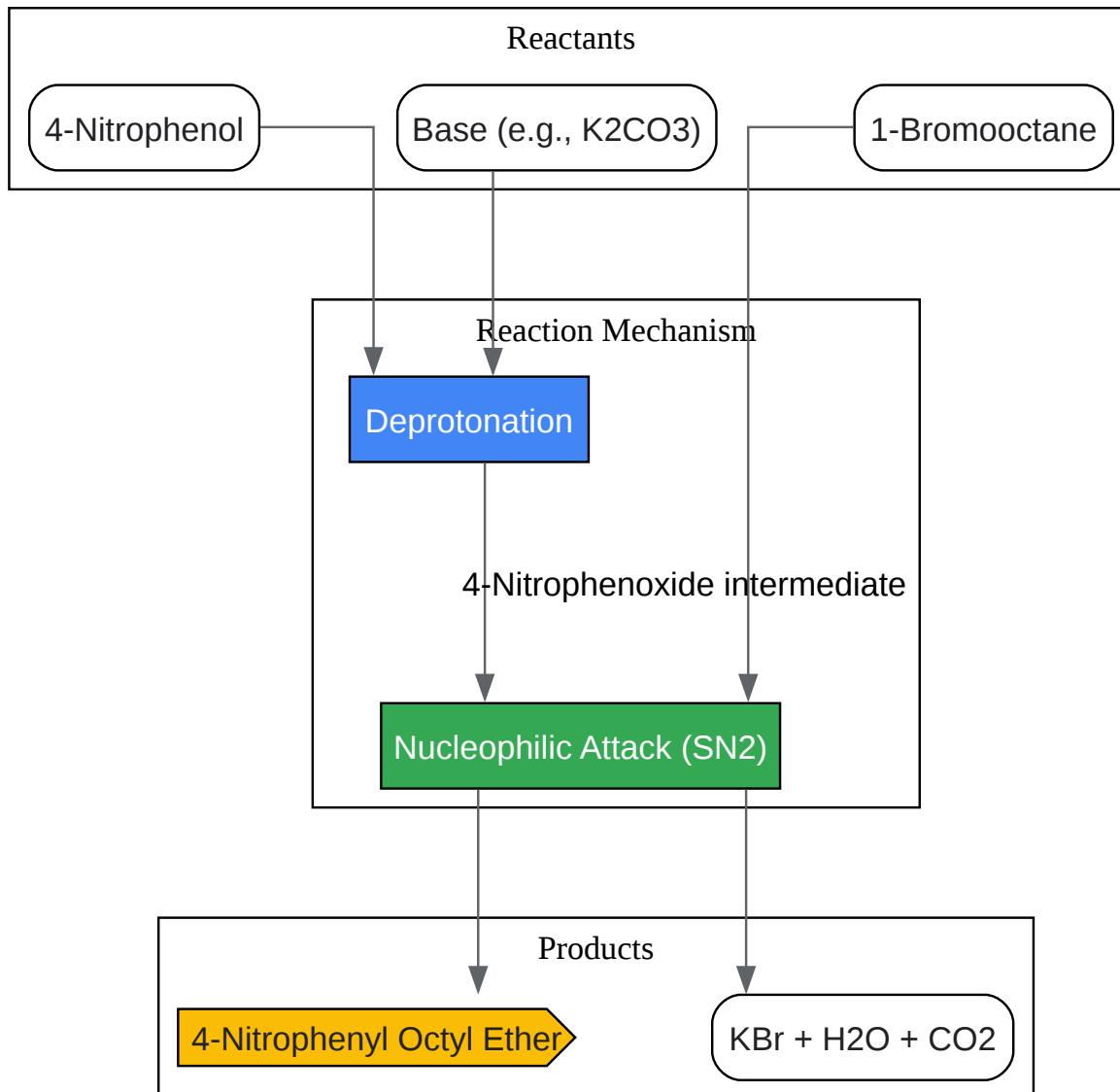
## Synthesis and Crystallization: The Genesis of Order

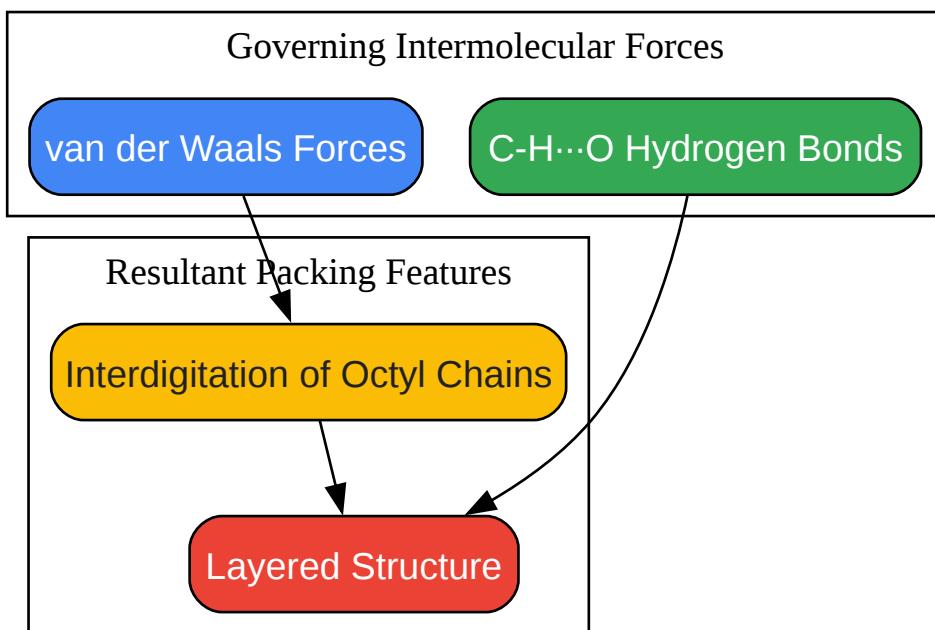
The journey to understanding a crystal structure begins with the meticulous synthesis of the target compound and the subsequent cultivation of high-quality single crystals, which are imperative for X-ray diffraction analysis.

## The Williamson Ether Synthesis: A Classic Route

The preparation of **4-nitrophenyl octyl ether** is most commonly and efficiently achieved through the venerable Williamson ether synthesis. This nucleophilic substitution reaction

involves the deprotonation of 4-nitrophenol to form a more nucleophilic phenoxide ion, which then attacks an octyl halide, such as 1-bromoocetane, to form the desired ether.





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## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)